Thermodynamic Properties of Methylcyclohexane: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key thermodynamic properties of **methylcyclohexane** at various temperatures. The data presented is crucial for professionals in research, science, and drug development who utilize **methylcyclohexane** as a solvent, a reference fluid, or a component in chemical processes. This document summarizes essential quantitative data in clear tabular formats, offers detailed descriptions of the experimental methodologies used for their determination, and includes a workflow diagram for a systematic approach to characterizing these properties.

Quantitative Data of Thermodynamic Properties

The following tables summarize the temperature-dependent thermodynamic properties of **methylcyclohexane**, including isobaric heat capacity, density, viscosity, and thermal conductivity.

Table 1: Isobaric Heat Capacity of Liquid Methylcyclohexane at 0.1 MPa

Temperature (K)	Isobaric Heat Capacity (J/mol·K)
298.15	184.38[1]
298.15	184.96[1]
298.15	185.29[1]
298.15	184.8[1]

Table 2: Density of Liquid Methylcyclohexane at 0.1 MPa

Temperature (K)	Density (g/cm³)
283.15	0.7784
293.15	0.7694
298.15	0.7651
303.15	0.7607
313.15	0.7518
323.15	0.7428
333.15	0.7336
343.15	0.7242
353.15	0.7146

Note: Data in this table is derived from various sources and represents typical values.

Table 3: Dynamic Viscosity of Liquid Methylcyclohexane at 0.1 MPa

Temperature (K)	Dynamic Viscosity (mPa·s)
293.15	0.796
298.15	0.720
303.15	0.655
313.15	0.554
323.15	0.476
333.15	0.415
343.15	0.366
353.15	0.326

Note: Data in this table is derived from various sources and represents typical values.

Table 4: Thermal Conductivity of Liquid Methylcyclohexane at 0.1 MPa

Temperature (K)	Thermal Conductivity (W/m·K)
300	0.129
325	0.123
350	0.117
375	0.111
400	0.105
425	0.099
450	0.093
475	0.087
500	0.081

Note: Data in this table is derived from various sources and represents typical values.

Experimental Protocols

The accurate determination of the thermodynamic properties of **methylcyclohexane** relies on precise experimental methodologies. The following sections detail the principles and procedures for the key techniques cited in the acquisition of the data presented.

Isobaric Heat Capacity Measurement using Flow Calorimetry

Principle: Flow calorimetry is a direct method for determining the isobaric heat capacity (Cp) of a fluid. The principle involves supplying a known amount of heat to a fluid flowing at a constant rate and measuring the resulting temperature increase. By knowing the heat input, the mass flow rate, and the temperature change, the isobaric heat capacity can be calculated using the first law of thermodynamics.

Methodology:

- Apparatus Setup: A typical flow calorimeter consists of a high-precision pump to maintain a constant mass flow rate, a pre-heater to bring the sample to the desired initial temperature, a main heater to provide a precise amount of heat, and high-accuracy temperature sensors (e.g., platinum resistance thermometers) at the inlet and outlet of the heating section. The entire flow path is heavily insulated and often placed in a vacuum chamber to minimize heat loss to the surroundings.

- Calibration: The calorimeter is calibrated using a reference fluid with a well-known heat capacity, such as water or a standard hydrocarbon. This calibration step is crucial to determine and account for any heat losses in the system.

- Sample Preparation: The **methylcyclohexane** sample must be of high purity and thoroughly degassed to prevent the formation of vapor bubbles during heating, which would affect the accuracy of the measurement.

- Measurement Procedure:

  - The degassed **methylcyclohexane** is pumped through the calorimeter at a constant and precisely measured mass flow rate.

- The fluid is brought to the desired initial temperature by the pre-heater.

- A known and constant electrical power is supplied to the main heater.

- The temperatures at the inlet and outlet of the main heater are recorded once the system reaches a steady state.

- Data Analysis: The isobaric heat capacity (Cp) is calculated using the following equation: $Cp = (Q - Q_{loss}) / (m * \Delta T)$ where:

  - Cp is the isobaric heat capacity.

  - Q is the heat supplied by the main heater.

  - Q_{loss} is the heat loss, determined during the calibration process.

  - m is the mass flow rate.

  - ΔT is the temperature difference between the outlet and the inlet.

- Uncertainty Analysis: The overall uncertainty of the measurement is determined by propagating the uncertainties of the individual measurements, including the heat input, mass flow rate, and temperature difference.

Density Measurement

Principle: A bellows variable volumometer measures the density of a fluid by precisely determining the volume occupied by a known mass of the fluid at a given temperature and pressure. The core of the apparatus is a flexible metal bellows that expands or contracts in response to changes in the sample volume.

Methodology:

- Apparatus Setup: The apparatus consists of a sample cell containing a metal bellows, a high-pressure generator to control the pressure of the surrounding fluid (often a hydraulic oil), a system for precise temperature control (e.g., a thermostat bath), and a means to accurately measure the displacement of the bellows.

- Calibration: The effective area of the bellows and the volume of the sample cell are calibrated using a substance with a well-known equation of state, such as water or a standard hydrocarbon.

- Sample Loading: A known mass of high-purity, degassed **methylcyclohexane** is loaded into the bellows.

- Measurement Procedure:

  - The sample cell is brought to the desired temperature.

  - The pressure of the surrounding hydraulic fluid is increased to the target pressure, compressing the bellows and the **methylcyclohexane** sample.

  - The displacement of the bellows is measured, which corresponds to the change in the sample volume.

- Data Analysis: The density (ρ) of the **methylcyclohexane** is calculated using the formula: $\rho = m / V$ where:

  - m is the mass of the sample.

  - V is the volume of the sample, determined from the initial volume and the measured displacement of the bellows.

- Uncertainty: The uncertainty in the density measurement depends on the precision of the mass determination, the accuracy of the bellows displacement measurement, and the temperature and pressure control.

Principle: A vibrating tube densimeter operates on the principle that the natural frequency of a vibrating U-shaped tube is dependent on the mass of the tube and its contents. By filling the tube with the sample fluid, its density can be determined from the change in the resonant frequency.

Methodology:

- Apparatus Setup: The instrument consists of a U-shaped tube, an electromagnetic system to excite the tube into oscillation, and a detector to measure the resonant frequency. The temperature of the tube is precisely controlled.

- Calibration: The densimeter is calibrated using two fluids of known density that bracket the expected density of the sample. Air and deionized water are commonly used for calibration.

- Sample Injection: The **methylcyclohexane** sample is injected into the U-tube, ensuring that no air bubbles are present.

- Measurement: The tube is set into vibration, and the resonant frequency is measured once the temperature of the sample has stabilized.

- Calculation: The density of the sample is calculated from the measured resonant frequency using the calibration constants.

Viscosity Measurement

Principle: Capillary rheometry determines the viscosity of a fluid by measuring the pressure drop as the fluid flows through a capillary of known dimensions at a controlled flow rate. The viscosity is calculated based on the Hagen-Poiseuille equation, which relates the pressure drop, flow rate, and fluid viscosity for laminar flow in a cylindrical tube.

Methodology:

- Apparatus Setup: A capillary rheometer consists of a reservoir to hold the sample, a piston to drive the sample through the capillary, a capillary die of known length and diameter, and a pressure transducer to measure the pressure drop across the capillary. The temperature of the barrel and the capillary is precisely controlled.

- Sample Loading: The **methylcyclohexane** sample is loaded into the reservoir.

- Measurement Procedure:

  - The sample is brought to the desired temperature.

  - The piston moves at a constant velocity, forcing the **methylcyclohexane** through the capillary at a constant flow rate.

- The pressure drop across the capillary is measured by the pressure transducer.

- Data Analysis: The shear stress at the wall of the capillary and the apparent shear rate are calculated from the pressure drop and flow rate. The dynamic viscosity (η) is then determined as the ratio of shear stress to shear rate. Corrections for entrance effects (Bagley correction) and non-Newtonian behavior (Rabinowitsch correction) may be applied if necessary.

Principle: A falling-body viscometer measures the viscosity of a fluid by determining the terminal velocity of a sphere or a cylindrical body falling through the fluid under the influence of gravity. According to Stokes' law, the viscous drag on the falling body is proportional to its velocity and the viscosity of the fluid. At terminal velocity, the gravitational force is balanced by the buoyant force and the viscous drag.

Methodology:

- Apparatus Setup: The instrument consists of a vertical tube filled with the sample fluid, a falling body of known mass and dimensions, and a system to measure the time it takes for the body to fall between two marked points. The temperature of the fluid is controlled.

- Measurement Procedure:

  - The tube is filled with **methylcyclohexane** and allowed to reach thermal equilibrium.

  - The falling body is released into the fluid.

  - The time taken for the body to travel between two marked positions is measured after it has reached its terminal velocity.

- Calculation: The viscosity of the fluid is calculated from the terminal velocity of the falling body, its density, the density of the fluid, and the geometry of the body and the tube.

Thermal Conductivity Measurement using the Transient Hot-Wire Method

Principle: The transient hot-wire method is an absolute and highly accurate technique for measuring the thermal conductivity of fluids. It involves immersing a thin platinum wire in the

fluid and applying a step voltage to it. The wire acts as both a line heat source and a resistance thermometer. The rate at which the wire's temperature increases over time is directly related to the thermal conductivity of the surrounding fluid.

Methodology:

- Apparatus Setup: The core of the apparatus is a thin platinum wire suspended in a cell containing the **methylcyclohexane** sample. The cell is placed in a thermostat to control the initial temperature. A Wheatstone bridge circuit is used to precisely measure the change in the wire's resistance, which is then converted to a temperature rise.

- Sample Preparation: The **methylcyclohexane** sample must be of high purity and free of dissolved gases.

- Measurement Procedure:

  - The sample cell is filled with **methylcyclohexane** and allowed to reach thermal equilibrium at the desired temperature.

  - A constant voltage is applied to the platinum wire, causing it to heat up.

  - The change in the wire's resistance is recorded as a function of time for a short duration (typically 1-2 seconds) to avoid the onset of convection.

- Data Analysis: The thermal conductivity (λ) is determined from the slope of a plot of the temperature rise of the wire versus the logarithm of time, according to the simplified line-source theory: $\Delta T(t) = (q / (4\pi\lambda)) * \ln(t) + C$ where:

  - $\Delta T(t)$ is the temperature rise at time t.

  - q is the heat input per unit length of the wire.

  - λ is the thermal conductivity of the fluid.

  - C is a constant that depends on the properties of the wire and the fluid.

- Corrections: For highly accurate measurements, corrections for the heat capacity of the wire, the finite diameter of the wire, and other non-ideal effects are applied.
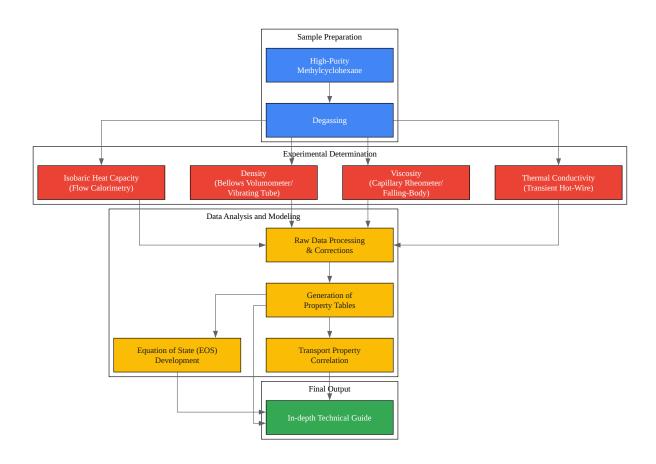
Experimental and Analytical Workflow

The following diagram illustrates a logical workflow for the comprehensive determination and analysis of the thermodynamic properties of **methylcyclohexane**.

Caption: Workflow for Thermodynamic Property Determination of **Methylcyclohexane**.

This guide provides a foundational understanding of the thermodynamic properties of **methylcyclohexane**, essential for its effective and safe use in various scientific and industrial applications. The presented data and experimental protocols offer a valuable resource for researchers and professionals requiring accurate thermophysical data.

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